

Safeguarding Your Research: A Comprehensive Guide to Handling 1,6-Dichlorohexane

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Compound of Interest

Compound Name: 1,6-Dichlorohexane

Cat. No.: B1210651

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to both personal safety and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information for the use of **1,6-dichlorohexane**, a versatile intermediate in organic synthesis. Adherence to these protocols will help ensure a secure laboratory environment.

Chemical Profile and Hazards

1,6-Dichlorohexane (CAS No. 2163-00-0) is a colorless to pale yellow liquid that is insoluble in water but soluble in organic solvents.[1][2] It is classified as a combustible liquid and presents several health hazards.[3] The compound is irritating to the eyes, skin, and respiratory tract.[3][4] It may be fatal if swallowed and enters the airways, and is toxic to aquatic life with long-lasting effects.[5][6]

Property	Value
Molecular Formula	C ₆ H ₁₂ Cl ₂
Molecular Weight	155.07 g/mol
Appearance	Clear, colorless liquid
Boiling Point	87-90 °C at 15 mmHg
Melting Point	-13 °C
Flash Point	73.9 - 77 °C (closed cup)
Density	1.068 g/mL at 25 °C
Solubility in Water	57 mg/L at 20 °C
Vapor Pressure	0.113 hPa at 20 °C

Hazard Identification and Precautionary Statements

- GHS Pictograms: Danger
- Hazard Statements: H304 (May be fatal if swallowed and enters airways), H315 (Causes skin irritation), H411 (Toxic to aquatic life with long lasting effects).[\[5\]](#)
- Precautionary Statements: P264 (Wash hands thoroughly after handling), P273 (Avoid release to the environment), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P310+P331 (IF SWALLOWED: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting), P302+P352 (IF ON SKIN: Wash with plenty of water), P391 (Collect spillage), P405 (Store locked up), P501 (Dispose of contents/container to an approved waste disposal plant).[\[5\]](#)

Operational Plan for Safe Handling

A systematic approach to handling **1,6-dichlorohexane** is crucial. The following step-by-step guidance covers the entire workflow from receipt to disposal.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[3\]](#)[\[7\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, strong bases, and alkali metals.[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Ensure the storage area is equipped with an eyewash station and a safety shower.[\[3\]](#)

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimize exposure.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)[\[5\]](#)[\[11\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene).[\[1\]](#)[\[11\]](#) Inspect gloves for any signs of degradation before use.
 - Clothing: A lab coat or chemical-resistant apron should be worn.[\[3\]](#)[\[5\]](#) For tasks with a higher risk of splashing, full impervious protective clothing may be necessary.[\[6\]](#)
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[3\]](#)[\[11\]](#) If ventilation is inadequate or if exposure limits are exceeded, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge.[\[3\]](#)[\[4\]](#)[\[11\]](#)

Handling and Use

- Conduct all work with **1,6-dichlorohexane** in a designated area, such as a chemical fume hood, to minimize vapor inhalation.[\[11\]](#)
- Ground and bond containers when transferring the material to prevent static discharge.[\[3\]](#)
- Avoid contact with eyes, skin, and clothing.[\[3\]](#)

- Do not eat, drink, or smoke in the work area.[11]
- Wash hands thoroughly after handling the chemical.[3][7]

Spill Management

In the event of a spill, immediate and appropriate action is required.

- Small Spills:
 - Evacuate unnecessary personnel from the area.
 - Wearing appropriate PPE, absorb the spill with an inert material such as sand, vermiculite, or earth.[3][9][11]
 - Collect the absorbed material into a suitable, labeled container for disposal.[3][9]
 - Clean the spill area with soap and water.[11]
- Large Spills:
 - Evacuate the area immediately.
 - Notify the appropriate emergency response personnel.
 - Prevent the spill from entering drains or waterways.[11]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3][6]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.[3]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][6]

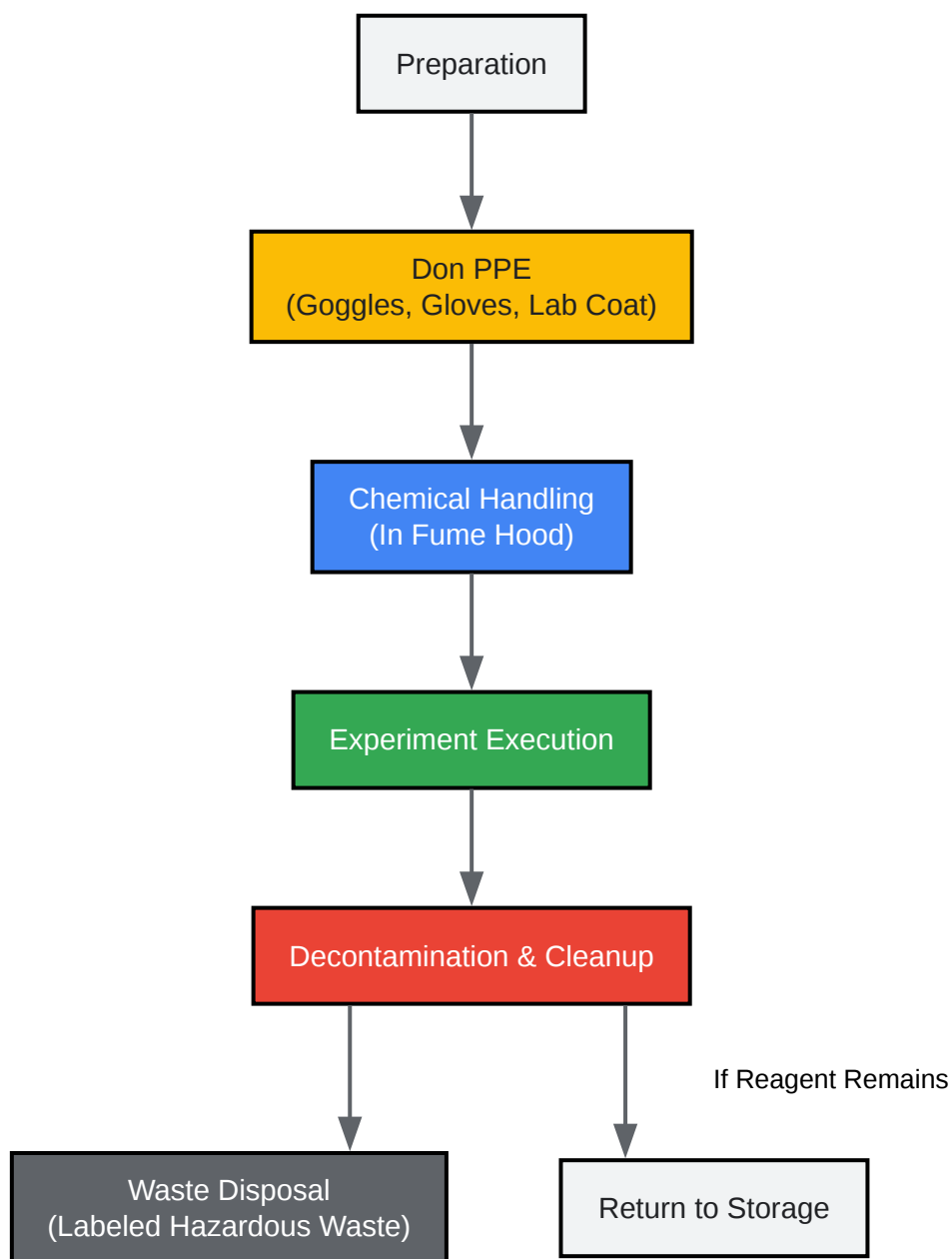
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)

Disposal Plan

- All waste containing **1,6-dichlorohexane** must be treated as hazardous waste.
- Collect waste in a clearly labeled, sealed container.
- Dispose of the chemical waste through a licensed disposal company, following all local, state, and federal regulations.[\[1\]](#)[\[12\]](#) Do not dispose of it down the drain or into the environment.[\[1\]](#)[\[7\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the logical steps for safely handling **1,6-dichlorohexane** in a laboratory setting.



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Caption: Workflow for the safe handling of **1,6-dichlorohexane**.

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